

Navigating the Handling of HO-PEG15-OH: A Technical Guide for Researchers

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Compound of Interest

Compound Name: HO-PEG15-OH

Cat. No.: B1679190

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This technical guide provides a comprehensive overview of the storage and handling conditions for **HO-PEG15-OH**, an oligoethylene glycol compound of increasing interest in drug development and various scientific applications. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and safety workflows to ensure the integrity of the compound and the safety of laboratory personnel.

Core Properties and Storage Conditions

HO-PEG15-OH, a polyethylene glycol with 15 repeating ethylene oxide units, is a liquid at room temperature. Its physicochemical properties are similar to other short-chain polyethylene glycols. Proper storage is crucial to maintain its stability and prevent degradation.

Physicochemical Data

While specific experimental data for **HO-PEG15-OH** is not readily available in all public literature, the following table provides data for structurally similar oligoethylene glycols, pentaethylene glycol (n=5) and hexaethylene glycol (n=6), which can serve as a reliable reference.

Property	Pentaethylene Glycol (n=5)	Hexaethylene Glycol (n=6)	HO-PEG15-OH (n≈15) (Estimated)
Molecular Formula	C10H22O6	C12H26O7	C30H62O16
Molecular Weight	238.28 g/mol [1][2]	282.34 g/mol	~682 g/mol
Appearance	Clear, colorless to yellow liquid[1]	Colorless liquid[3][4]	Viscous, clear, colorless liquid
Melting Point	-8.6°C[1]	5 - 7°C[3][4]	Liquid at room temperature
Boiling Point	184°C @ 2 mmHg[1][2]	216 - 217°C @ 4 mmHg[3][4]	Significantly higher; low volatility under standard conditions
Density	1.126 g/mL at 25°C[1][2]	~1.127 g/mL at 20°C	~1.13 g/mL at 25°C
Flash Point	>113°C (>230°F)[1][3]	>110°C (>230°F)[3][4]	>113°C
Water Solubility	Miscible[1][5]	Soluble	Miscible
Stability	Stable under normal conditions.[1][5] Combustible.[1]	Stable under normal conditions	Stable; susceptible to oxidation at high temperatures.
Incompatibilities	Strong oxidizing agents, acid chlorides, acid anhydrides.[1][5]	Strong oxidizing agents	Strong oxidizing agents

Recommended Storage

To ensure the long-term stability of **HO-PEG15-OH**, the following storage conditions are recommended:

Parameter	Recommendation
Temperature	Store in a cool, dry place.[3][6] For long-term storage, refrigeration (2-8°C) is advisable. Avoid repeated freeze-thaw cycles.
Light	Store in a dark place or in an amber vial to protect from light, as PEGs can be light-sensitive.
Atmosphere	For long-term storage, particularly for high-purity grades used in sensitive applications, storing under an inert atmosphere (e.g., argon or nitrogen) is recommended to prevent oxidation.
Container	Keep containers tightly closed in a dry and well-ventilated place.[3][4][6] Use containers made of high-density polyethylene (HDPE) or glass.
General Practices	Do not store with incompatible materials such as strong oxidizing agents.[1][5][7] Store away from sources of ignition.[6]

Experimental Protocols

Adherence to standardized laboratory procedures is essential when working with **HO-PEG15-OH** to ensure both experimental accuracy and personnel safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. However, as a minimum, the following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6]
- Hand Protection: Wear impervious gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[6][8]

- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.^[4]

Preparation of Aqueous Solutions

HO-PEG15-OH is miscible with water. The following protocol outlines the preparation of a sterile aqueous solution.

- Materials:
 - **HO-PEG15-OH**
 - Sterile, deionized, or distilled water
 - Sterile graduated cylinder or volumetric flask
 - Sterile magnetic stir bar and stir plate
 - Sterile storage container
- Procedure:
 1. In a laminar flow hood or other controlled environment, measure the desired volume of sterile water.
 2. While gently stirring the water, slowly add the required mass or volume of **HO-PEG15-OH**. As PEG is viscous, allow time for complete transfer from the weighing vessel.
 3. Continue stirring until the solution is homogeneous. PEG can be dissolved in warm water (up to 80-90°C) to expedite dissolution, though this is often unnecessary for liquid PEGs.
 4. If sterility is critical, the final solution can be sterile filtered through a 0.22 µm or 0.45 µm filter.
 5. Store the prepared solution in a sterile, tightly sealed container under the recommended storage conditions. Aqueous PEG solutions are generally stable at room temperature.

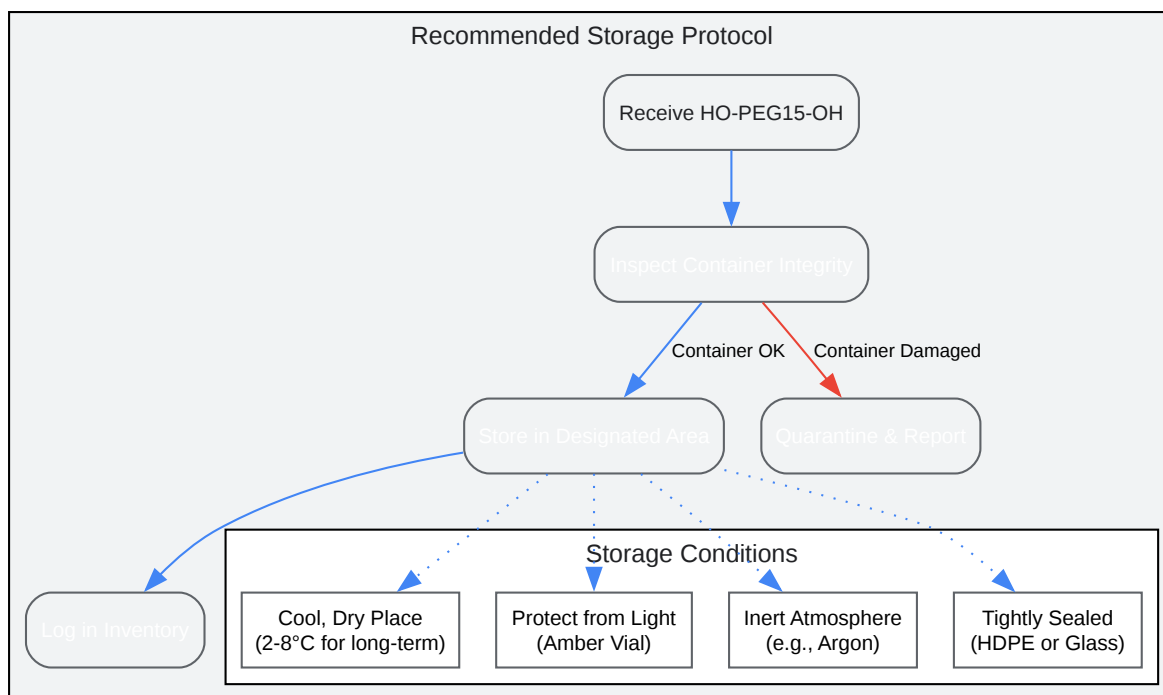
Handling Spills

In the event of a spill, follow these procedures:

- **Ensure Proper Ventilation:** Work in a well-ventilated area.
- **Contain the Spill:** Use a non-combustible absorbent material such as sand, earth, or vermiculite to contain the spill.
- **Collect the Material:** Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.^[6]
- **Clean the Area:** Clean the spill area thoroughly with soap and water.
- **Waste Disposal:** Dispose of the waste material in accordance with local, state, and federal regulations.

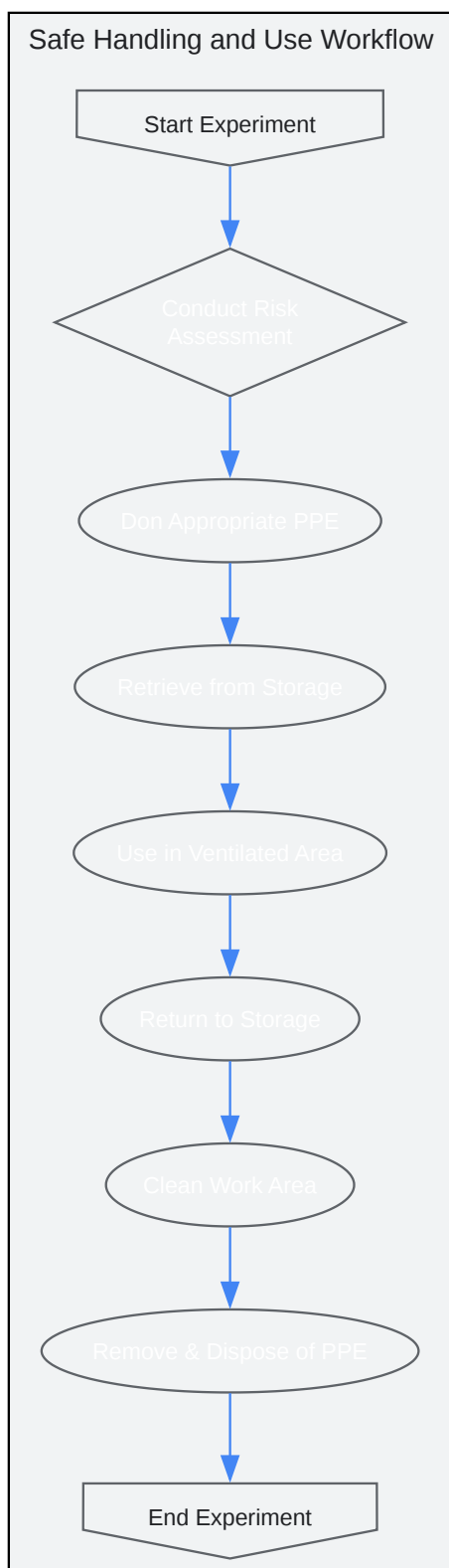
Workflow and Relationship Diagrams

The following diagrams, generated using Graphviz, illustrate key workflows for the safe and effective handling of **HO-PEG15-OH**.



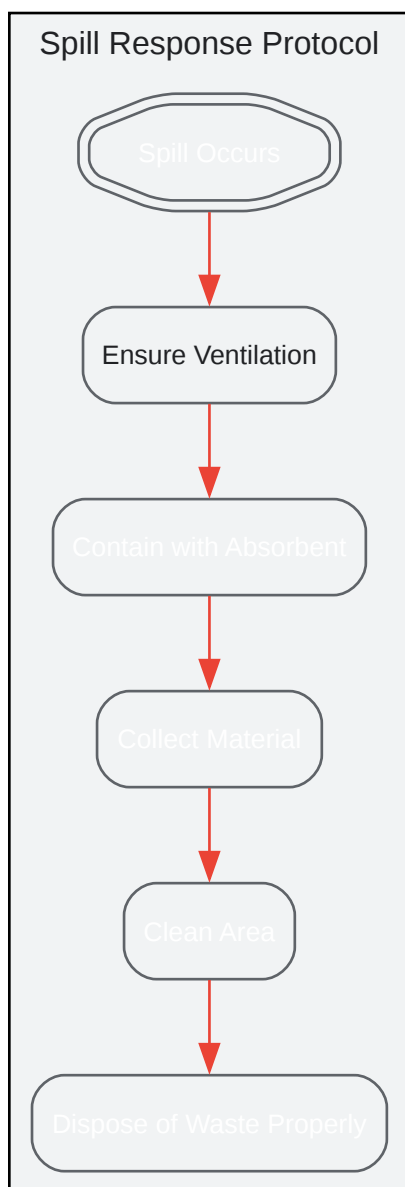
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Caption: Workflow for receiving and storing **HO-PEG15-OH**.



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Caption: General laboratory workflow for handling **HO-PEG15-OH**.



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Caption: Step-by-step procedure for managing a spill of **HO-PEG15-OH**.

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